

Safeguarding Your Research: A Guide to Handling Methyl Myristate

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Compound of Interest

Compound Name: Methyl Myristate

Cat. No.: B130059

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Essential safety and logistical information for researchers, scientists, and drug development professionals on the proper handling and disposal of **Methyl Myristate**.

Methyl Myristate, a fatty acid ester, is a common reagent in various research and development applications. While it is not classified as a highly hazardous substance, adherence to proper safety protocols is crucial to ensure a safe laboratory environment and prevent potential irritation or accidental exposure. This guide provides essential, step-by-step procedures for the safe handling, storage, and disposal of **Methyl Myristate**, along with a comprehensive spill response plan.

Hazard Identification and Personal Protective Equipment (PPE)

Methyl Myristate may cause skin, eye, and respiratory tract irritation.[1][2] The toxicological properties of this chemical have not been fully investigated, warranting careful handling.[1]

Recommended Personal Protective Equipment (PPE):

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][3]	To prevent eye irritation from splashes or vapors.
Skin Protection	Wear appropriate protective gloves (e.g., nitrile or butyl rubber) and a lab coat or other protective clothing to prevent skin exposure.[1][3][4]	To prevent skin irritation upon contact. For normal use, nitrile rubber gloves with a penetration time of at least one hour are recommended. For direct contact, butyl rubber gloves with a penetration time of over four hours should be used.[4]
Respiratory Protection	Under normal laboratory conditions with adequate ventilation, respiratory protection is not typically required.[3][4] In case of insufficient ventilation or an emergency, use a NIOSH-approved respirator with an appropriate organic vapor cartridge.[1][4]	To prevent respiratory tract irritation from inhalation of mists or vapors.

Operational Plan: Step-by-Step Handling and Storage

1. Preparation:

- Ensure that an eyewash station and safety shower are readily accessible.[2]

- Work in a well-ventilated area, preferably in a laboratory fume hood.[1][5]
- Inspect all PPE for integrity before use.
- Have spill cleanup materials readily available.

2. Handling:

- Avoid contact with eyes, skin, and clothing.[1]
- Wash hands thoroughly after handling.[1][4]
- Keep the container tightly closed when not in use.[1]
- Avoid ingestion and inhalation.[1]
- Do not eat, drink, or smoke in the handling area.[2]

3. Storage:

- Store in a tightly closed container.[1]
- Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.[1]
- Recommended storage temperatures can be as low as -20°C for long-term stability in its pure form.[2]

Disposal Plan

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste and consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[3]

General Disposal Guidance:

- Dispose of contents and container in accordance with all local, regional, national, and international regulations.

- Do not dispose of down the drain or into the environment.[4]
- Contaminated packaging should be treated as the product itself.

Spill Response Plan

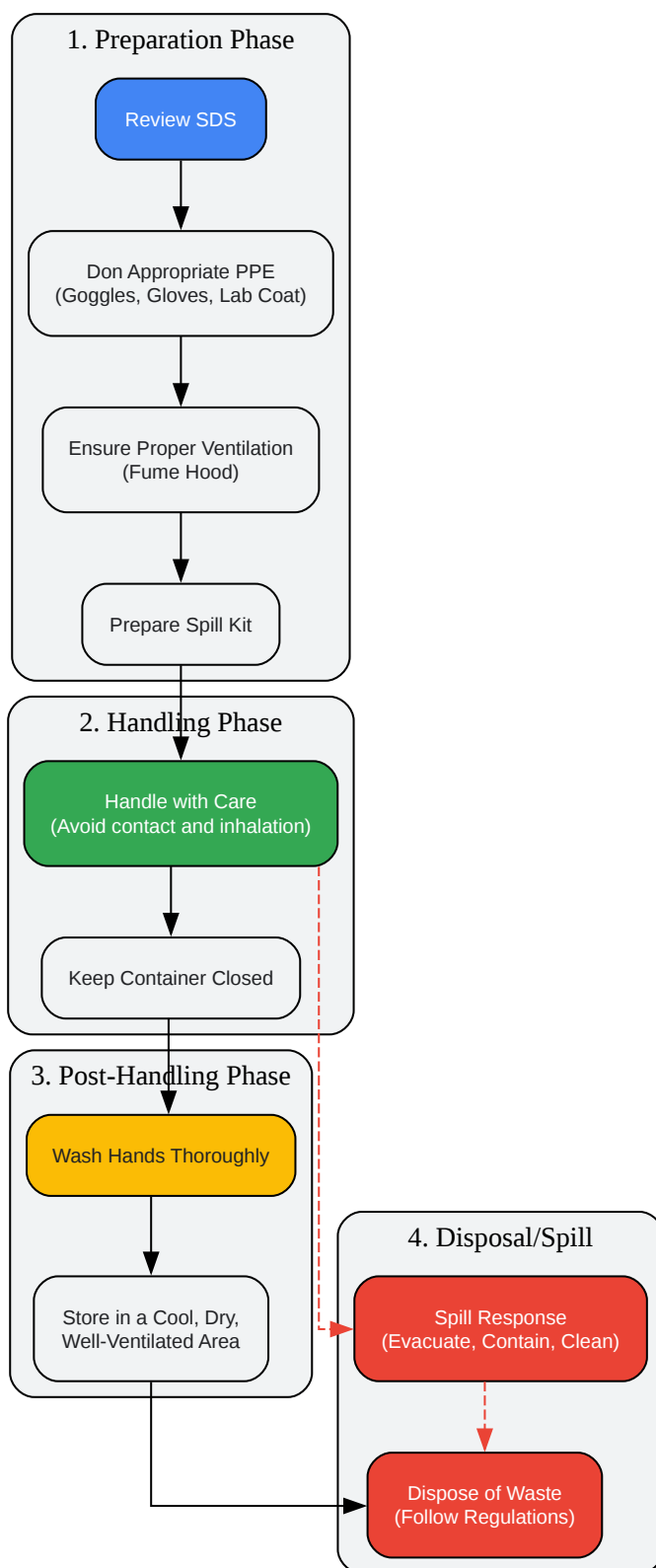
In the event of a spill, follow these steps:

- Evacuate: Evacuate non-essential personnel from the immediate spill area.
- Ventilate: Ensure adequate ventilation of the area.
- Contain: Absorb the spill with an inert, non-combustible absorbent material such as sand, diatomite, or universal binders.[3][4]
- Collect: Carefully sweep or scoop up the absorbed material and place it into a suitable, clean, dry, and closed container for disposal.[1]
- Clean: Clean the spill area thoroughly with soap and water.
- Decontaminate: Decontaminate any surfaces or equipment that came into contact with the spilled material.
- Dispose: Dispose of the waste material according to the disposal plan.

Quantitative Data Summary

Property	Value	Reference
CAS Number	124-10-7	[1] [2] [4] [5]
Molecular Formula	C15H30O2	[1] [3]
Molecular Weight	242.40 g/mol	[1] [3]
Appearance	Colorless, clear liquid	[1]
Boiling Point	323 °C @ 760 mmHg	[1] [2]
Melting Point	18 °C	[2]
Flash Point	> 110 °C	[2] [3]
Specific Gravity	0.855 - 0.867 g/cm ³	[1] [2]
Solubility	Insoluble in water	[1] [3]

Safe Handling Workflow



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Caption: Logical workflow for the safe handling of **Methyl Myristate**.

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